

# Essential Safety and Logistical Information for Handling Aripiprazole Lauroxil

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## Compound of Interest

Compound Name: Aripiprazole Lauroxil

Cat. No.: B560186

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe handling, personal protective equipment (PPE), and disposal of **Aripiprazole Lauroxil** in a laboratory setting. The following procedures are designed to minimize exposure risk and ensure a safe working environment.

## Hazard Identification and Classification

**Aripiprazole Lauroxil** is a long-acting injectable atypical antipsychotic. While primarily used in clinical settings, its handling in a research environment requires stringent safety protocols due to its pharmacological activity and potential hazards. The compound is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1][2]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[2]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[2]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[2]
- Reproductive Toxicity (Category 2): Suspected of damaging fertility or the unborn child.[3]

- Specific Target Organ Toxicity — Repeated Exposure (Category 1): Causes damage to the cardiovascular and central nervous systems through prolonged or repeated exposure.[3]

No official Occupational Exposure Limits (OELs) have been established by major regulatory bodies such as OSHA or ACGIH.[1][2][4][5] One private company, Affygitly Solutions, has developed an OEL and an Acceptable Daily Exposure (ADE) value, though these are proprietary.[6] In the absence of publicly available OELs, a conservative, risk-based approach to handling is essential.

## Quantitative Data Summary

The following tables summarize the key quantitative data for **Aripiprazole Lauroxil**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>36</sub> H <sub>51</sub> Cl <sub>2</sub> N <sub>3</sub> O <sub>4</sub>
Molecular Weight	660.71 g/mol [1]
CAS Number	1259305-29-7[1]
Appearance	Solid[1]
Melting/Freezing Point	83-84°C
Water Solubility	Low
Stability	Stable under recommended storage conditions. [1]

Table 2: Hazard Classifications and Statements

Hazard Classification	GHS Hazard Statement
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation
Serious eye damage/eye irritation (Category 2A)	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation
Reproductive Toxicity (Category 2)	H361fd: Suspected of damaging fertility. Suspected of damaging the unborn child.
Specific Target Organ Toxicity (repeated exposure) (Category 1)	H372: Causes damage to the cardiovascular and central nervous systems through prolonged or repeated exposure.
Aquatic toxicity (chronic) (Category 4)	H413: May cause long-lasting harmful effects to aquatic life.

## Experimental and Handling Protocols

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	NIOSH-approved respirator	Recommended for all procedures involving solid material or potential for aerosol generation. A fit-tested N95 or higher is the minimum requirement.
Hand Protection	Double Gloving	Two pairs of nitrile gloves should be worn. The outer pair must be changed immediately upon contamination. <a href="#">[2]</a>
Body Protection	Disposable Gown or Coveralls	A dedicated disposable gown or coveralls should be worn.
Eye Protection	Safety Goggles or Face Shield	Chemical splash goggles providing a complete seal are required. A face shield can be worn over goggles for additional protection. <a href="#">[2]</a>
Foot Protection	Shoe Covers	Disposable shoe covers should be worn in the designated handling area.

### Step-by-Step Handling Procedure

- Preparation:
  - Ensure a designated area for handling **Aripiprazole Lauroxil** is clearly marked.
  - Work should be conducted in a chemical fume hood or other ventilated enclosure.
  - An accessible safety shower and eyewash station are mandatory.[\[1\]](#)
  - Prepare all necessary equipment and reagents before handling the compound.

- Have a spill kit readily available.
- Weighing and Aliquoting (for solid compound):
  - Perform all weighing and transfer operations within a ventilated enclosure to minimize dust formation.
  - Use anti-static weighing dishes and tools.
  - Handle the compound gently to avoid creating airborne dust.
- Solution Preparation:
  - When dissolving the solid, add the solvent to the compound slowly to prevent splashing.
  - Keep containers covered as much as possible during the process.
- Post-Handling:
  - Decontaminate all surfaces and equipment with an appropriate solvent (e.g., alcohol) followed by a cleaning agent.[\[1\]](#)
  - Remove PPE in the designated doffing area, avoiding self-contamination.
  - Wash hands thoroughly with soap and water after removing PPE.[\[1\]](#)

### First Aid Measures

- If Swallowed: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[\[1\]](#)
- In Case of Skin Contact: Immediately wash the skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.<sup>[1]</sup>

## Operational and Disposal Plans

### Spill Management

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Contain: Prevent the spill from spreading using absorbent materials from a chemical spill kit.
- Clean-up:
  - For solids, carefully sweep or vacuum (with HEPA filter) the material into a labeled waste container. Avoid generating dust.
  - For liquids, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled waste container.<sup>[1]</sup>
- Decontaminate: Clean the spill area thoroughly with a suitable solvent and cleaning agent.
- Dispose: All spill cleanup materials must be disposed of as hazardous waste.

### Disposal Plan

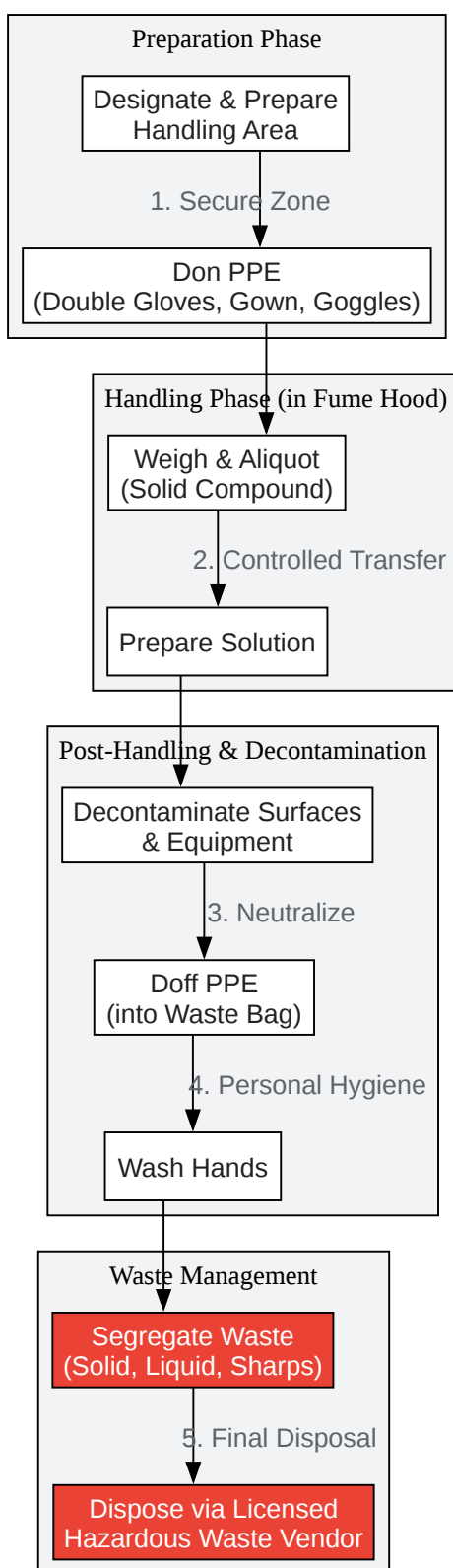
All waste containing **Aripiprazole Lauroxil** must be treated as hazardous chemical waste.

- Segregation:
  - Solid Waste: Unused compound, contaminated PPE (gloves, gowns, shoe covers), and labware (weigh boats, tubes) should be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
  - Liquid Waste: Solutions containing **Aripiprazole Lauroxil** should be collected in a separate, labeled, and sealed hazardous waste container. Do not pour down the drain.<sup>[3]</sup>
  - Sharps Waste: Needles, syringes, or other sharps contaminated with **Aripiprazole Lauroxil** must be disposed of in a puncture-resistant sharps container that is also labeled

as hazardous chemical waste.

- Storage:
  - Store waste containers in a designated, secure area away from incompatible materials.
- Disposal:
  - All waste must be disposed of through a licensed hazardous waste disposal service in accordance with local, state, and federal regulations.<sup>[7]</sup> Incineration is a common method for pharmaceutical waste.<sup>[7]</sup>

## Workflow and Safety Diagram



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Caption: Safe handling workflow for **Aripiprazole Lauroxil** in a laboratory setting.



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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [[file.medchemexpress.com](https://file.medchemexpress.com)]
- 2. [static.cymitquimica.com](https://static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com)]
- 3. [s3-us-west-2.amazonaws.com](https://s3-us-west-2.amazonaws.com) [[s3-us-west-2.amazonaws.com](https://s3-us-west-2.amazonaws.com)]
- 4. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 5. [vionausa.com](https://vionausa.com) [[vionausa.com](https://vionausa.com)]
- 6. Aripiprazole Lauroxil - OEL Fastrac with ADE - Affygility Solutions [[affygility.com](https://affygility.com)]
- 7. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU [[research.washu.edu](https://research.washu.edu)]
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